

CAS number 3460-49-9 properties and suppliers

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Compound of Interest

Compound Name: 4-Ethoxyphenyl isothiocyanate

Cat. No.: B1585063

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An In-Depth Technical Guide to **4-Ethoxyphenyl Isothiocyanate** (CAS 3460-49-9) for Researchers and Drug Development Professionals

Introduction

4-Ethoxyphenyl isothiocyanate (CAS 3460-49-9), a member of the versatile isothiocyanate class of organic compounds, presents a compelling scaffold for exploration in drug discovery and development. Isothiocyanates, characterized by their $-N=C=S$ functional group, are renowned for their diverse biological activities, including anticancer, anti-inflammatory, and antioxidant properties.^{[1][2][3]} This guide, intended for researchers, scientists, and drug development professionals, provides a comprehensive overview of the physicochemical properties, synthesis, reactivity, and potential therapeutic applications of **4-ethoxyphenyl isothiocyanate**, alongside practical experimental protocols and a curated list of suppliers.

Physicochemical Properties

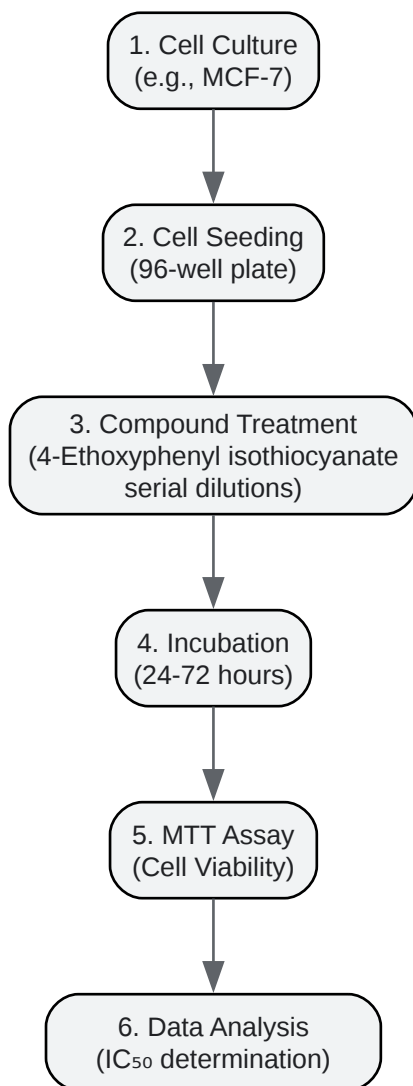
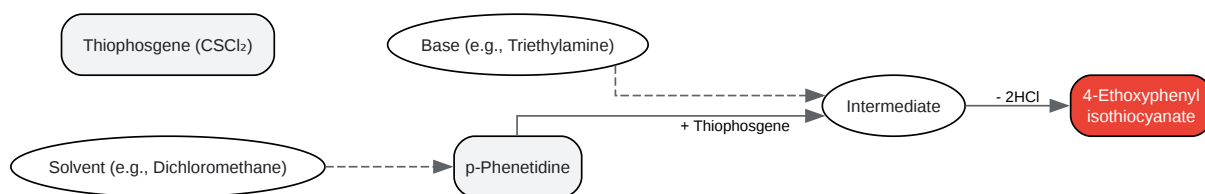
A thorough understanding of the physicochemical properties of **4-ethoxyphenyl isothiocyanate** is fundamental to its application in research and development. These properties influence its reactivity, solubility, and handling requirements.

Property	Value	Reference(s)
CAS Number	3460-49-9	
Molecular Formula	C ₉ H ₉ NOS	[4]
Molecular Weight	179.24 g/mol	[4]
Appearance	Solid	
Melting Point	>110 °C	
Boiling Point	57-61 °C	
Synonyms	1-Ethoxy-4-isothiocyanatobenzene, p-Ethoxyphenyl isothiocyanate	[4]
InChI Key	REEKOMRZYJXXNR-UHFFFAOYSA-N	
SMILES	CCOC1=CC=C(C=C1)N=C=S	

Synthesis and Reactivity

The synthesis of **4-ethoxyphenyl isothiocyanate** can be achieved through several established methods. A common and effective approach involves the reaction of p-phenetidine (4-ethoxyaniline) with a thiocarbonylating agent.

Synthetic Pathway Overview



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